

## Physicochemical Properties of H-Glu-OtBu

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#### Introduction

**H-Glu-OtBu**, also known as L-Glutamic acid 5-tert-butyl ester, is a derivative of the amino acid L-glutamic acid.[1][2][3] It serves as a crucial intermediate in peptide synthesis and is utilized in the development of various pharmaceuticals.[3] This document provides a summary of its key physicochemical properties.

### Quantitative Data Summary

The molecular formula and weight of **H-Glu-OtBu** are fundamental parameters for its use in research and development. The table below summarizes these properties based on available data.

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>4</sub>	[2][4][5][6][7][8]
Molecular Weight	203.24 g/mol	[3][4][6][7][8][9]
Alternate Molecular Weight	203.2 g/mol	[2][5]
Alternate Molecular Weight	203.236 g/mol	[1]

#### Synonyms and Identifiers

**H-Glu-OtBu** is known by several synonyms, which are important for identifying the compound in various databases and publications.



- L-Glutamic acid 5-tert-butyl ester[3][10]
- H-Glu(OtBu)-OH[1][2]
- (2S)-2-amino-5-(tert-butoxy)-5-oxopentanoic acid[1][3]

The primary CAS Number for this compound is 2419-56-9.[2][3][5][8][9][10] Another listed CAS number is 45120-30-7.[6]

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